

D-KLA Peptide: A Targeted Approach to Overcoming Drug Resistance in Cancer

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Compound of Interest

Compound Name: *d*-KLA Peptide

Cat. No.: B12361071

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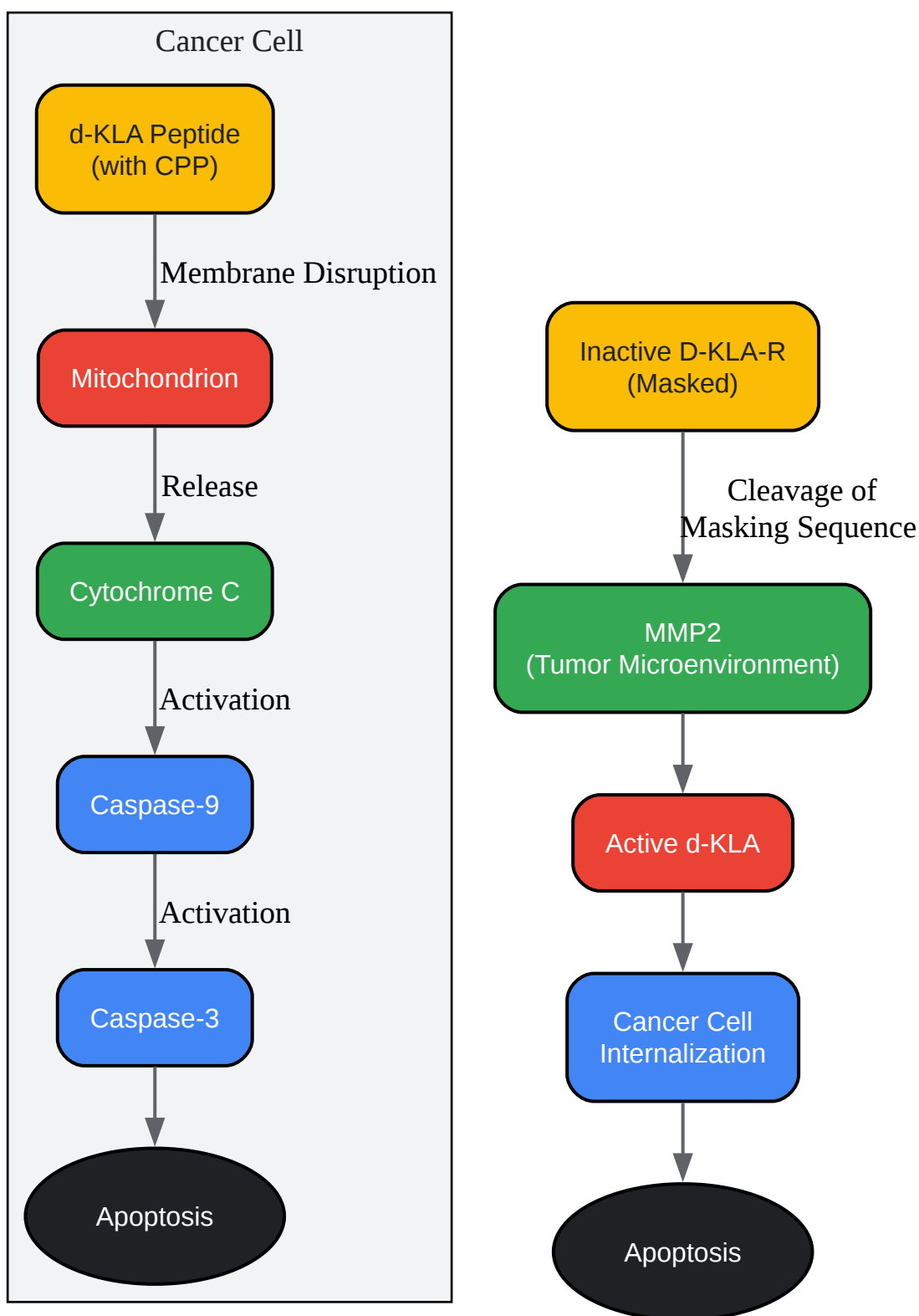
The emergence of multidrug resistance remains a critical obstacle in oncology, rendering many conventional chemotherapeutic agents ineffective. In the quest for novel therapeutic strategies, the pro-apoptotic **d-KLA peptide**, an isomer of (KLAKLAK)₂, has garnered significant attention. Its unique mechanism of action, centered on the physical disruption of mitochondrial membranes, presents a promising avenue to bypass common resistance pathways. This guide provides a comparative analysis of d-KLA's efficacy, particularly in its various modified and combined forms, supported by experimental data and detailed protocols for researchers in drug development.

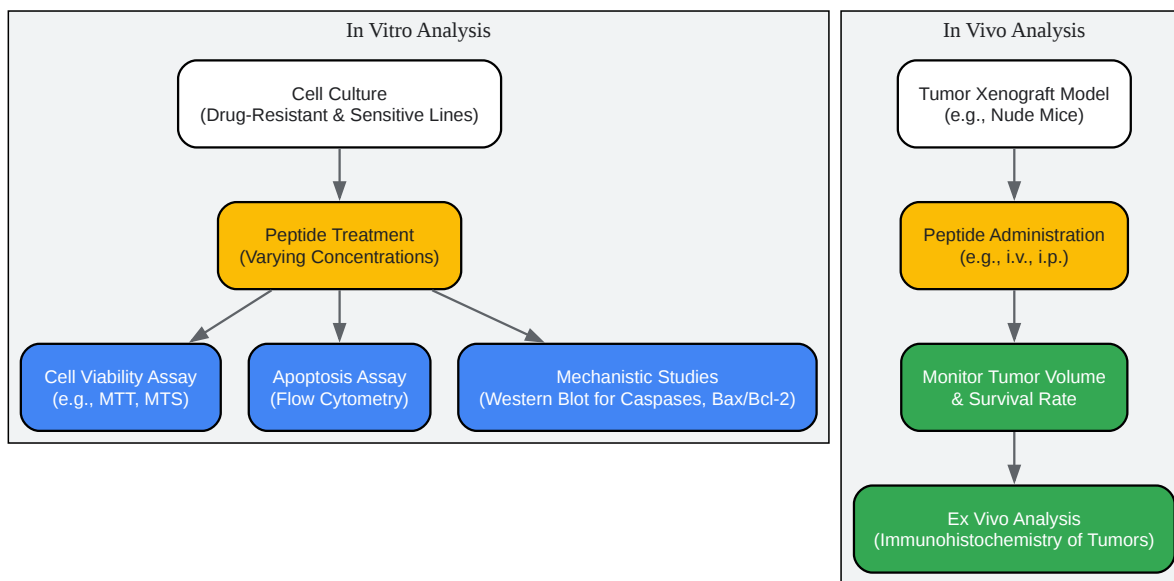
Mechanism of Action: A Direct Assault on the Cell's Powerhouse

Unlike many cancer drugs that target specific signaling pathways susceptible to mutation-driven resistance, d-KLA's efficacy stems from a direct biophysical interaction.^[1] Composed of D-amino acids, the peptide is resistant to degradation by proteases, enhancing its stability.^[2] Its cationic and amphipathic nature allows it to selectively target the negatively charged mitochondrial membranes of cancer cells.^{[1][3]}

Upon cellular internalization, d-KLA disrupts the mitochondrial membrane's integrity.^{[1][4]} This leads to the dissipation of the mitochondrial membrane potential, release of cytochrome c, and subsequent activation of the caspase cascade, culminating in apoptotic cell death.^{[1][4][5]} This direct physical mechanism is anticipated to be less susceptible to the multiple drug resistance pathways that plague conventional therapies.^[1]

Below is a diagram illustrating the proposed signaling pathway for d-KLA-induced apoptosis.





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